

Tetrabutyl orthosilicate refractive index and density

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Compound of Interest

Compound Name: Tetrabutyl orthosilicate

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An In-depth Technical Guide to the Physical Properties of Tetrabutyl Orthosilicate

For professionals in research, science, and drug development, a precise understanding of the physical and chemical properties of reagents is paramount. **Tetrabutyl orthosilicate** (TBOS), a versatile silicon compound, serves as a crucial precursor and crosslinking agent in various applications, including the synthesis of silica-based materials and drug delivery systems.^{[1][2]} This guide provides a detailed overview of two of its key physical properties: refractive index and density.

Quantitative Data Summary

The physical properties of **tetrabutyl orthosilicate** are well-documented in chemical literature. The following table summarizes the key quantitative data for its refractive index and density.

Property	Value	Conditions
Refractive Index (n/D)	1.413	20°C
Density	0.899 g/mL	25°C

(Data sourced from multiple chemical suppliers and databases)^{[3][4][5]}

Experimental Protocols

Accurate measurement of refractive index and density is fundamental to verifying the purity and concentration of liquid samples.[6][7] The following sections detail the standard experimental methodologies for determining these properties for a liquid such as **tetrabutyl orthosilicate**.

Measurement of Refractive Index

The refractive index of a liquid is typically determined using a refractometer.[8] Modern digital refractometers, often utilizing the principle of total internal reflection, offer high accuracy and require only a small sample volume.[6]

Principle: Based on Snell's Law, a refractometer measures the extent to which light is bent, or refracted, when it passes from one medium (the instrument's prism) into another (the liquid sample).[6][8] This measurement is dependent on the temperature of the sample and the wavelength of the light used.[7] The standard is typically the sodium D-line (589.29 nm) at a controlled temperature of 20°C.[7]

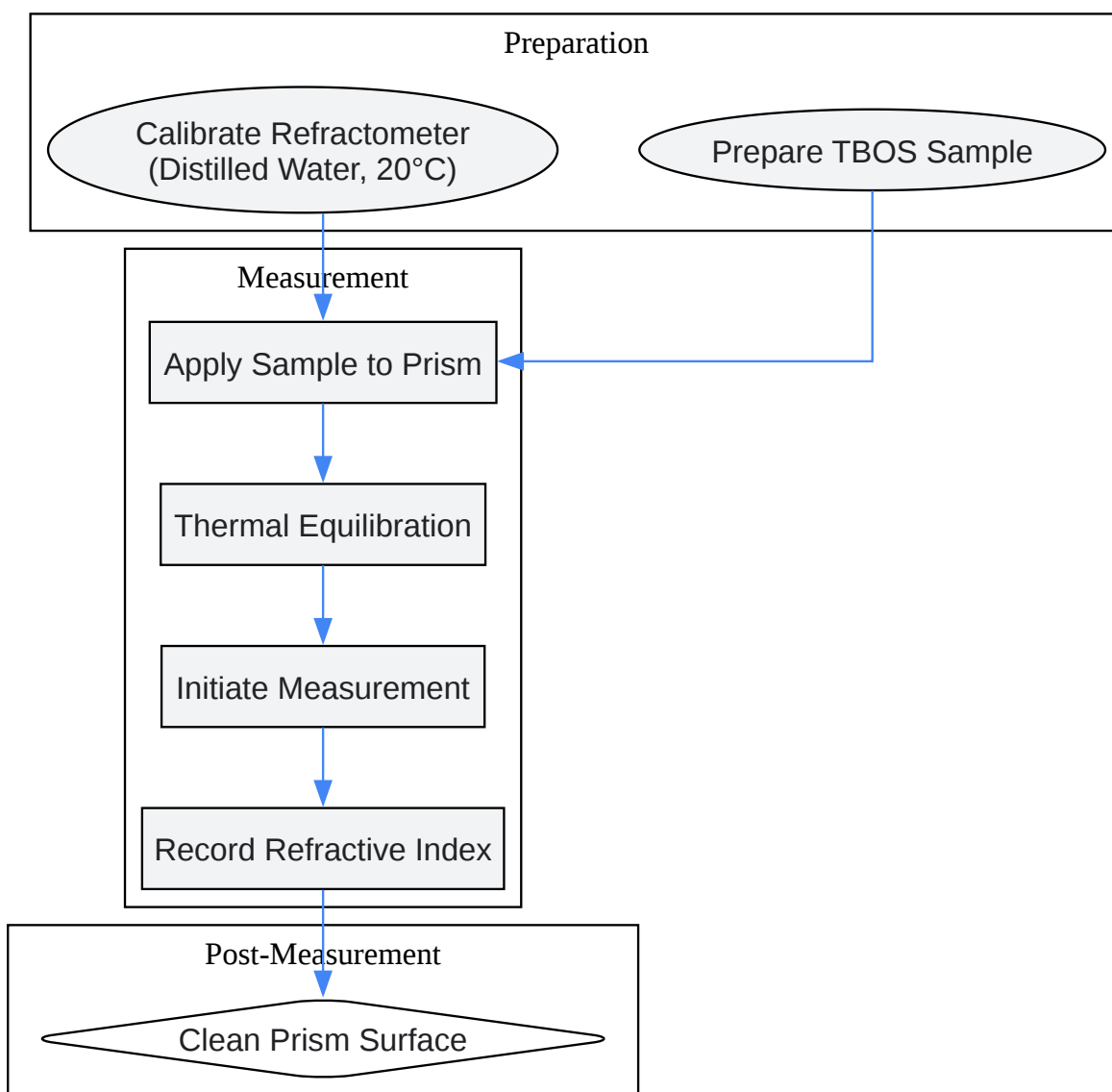
Apparatus:

- Digital Refractometer (e.g., Abbe refractometer or a more modern digital variant)
- Temperature control unit (Peltier or water bath)
- Pipette
- Sample of **Tetrabutyl Orthosilicate**
- Cleaning solvents (e.g., isopropanol, acetone)
- Lint-free wipes

Procedure:

- **Calibration:** Calibrate the refractometer using a standard with a known refractive index, such as distilled water. Ensure the instrument is set to the desired temperature (20°C).
- **Sample Application:** Using a clean pipette, place a few drops of **tetrabutyl orthosilicate** onto the prism of the refractometer, ensuring the surface is completely covered.[7]

- **Measurement:** Close the cover of the sample well. The instrument will automatically allow the sample to thermally equilibrate to the set temperature before performing the measurement.
[7]
- **Reading:** The refractive index value is displayed on the digital screen. Record the reading.
- **Cleaning:** Thoroughly clean the prism and cover with an appropriate solvent and lint-free wipes to prevent contamination of future measurements.



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Caption: Workflow for Refractive Index Measurement.

Measurement of Density

Several methods are available for determining the density of a liquid, including the use of pycnometers, hydrometers, and digital density meters.[9][10][11] The vibrating tube densitometer is a highly accurate modern method.

Principle: A digital density meter based on the vibrating tube principle measures the oscillation frequency of a U-shaped tube containing the sample. The frequency of this vibration is directly related to the density of the liquid within it; a higher density liquid results in a lower oscillation frequency. The instrument internally converts this frequency into a density value.[9]

Temperature control is critical, as the volume, and therefore density, of a liquid changes with temperature.[12]

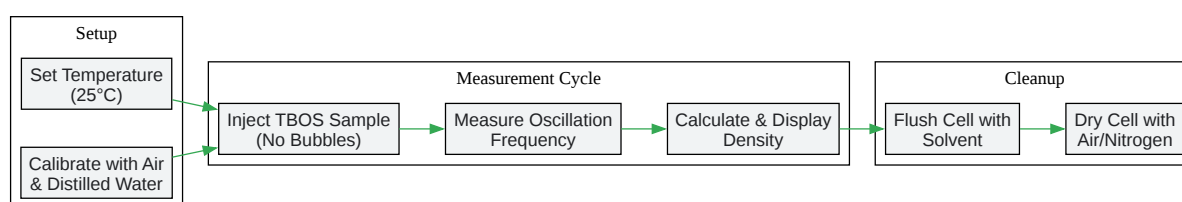
Apparatus:

- Digital Density Meter (Vibrating Tube)
- Integrated temperature control
- Syringe for sample injection
- Sample of **Tetrabutyl Orthosilicate**
- Cleaning solvents (e.g., isopropanol, acetone)
- Dry air or nitrogen source

Procedure:

- Calibration: Perform a two-point calibration using two standards of known density, typically dry air and distilled water. Ensure the instrument is set to the desired temperature (25°C).
- Sample Injection: Using a syringe, carefully inject the **tetrabutyl orthosilicate** sample into the measurement cell, ensuring no air bubbles are present.

- **Measurement:** The instrument will bring the sample to the target temperature and measure the oscillation frequency of the tube.
- **Reading:** The density is calculated and displayed by the instrument. Record the value.
- **Cleaning:** Flush the measurement cell with appropriate cleaning solvents and dry it completely with a stream of air or nitrogen before the next measurement.



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Caption: Workflow for Density Measurement via Vibrating Tube.

Applications in Drug Development

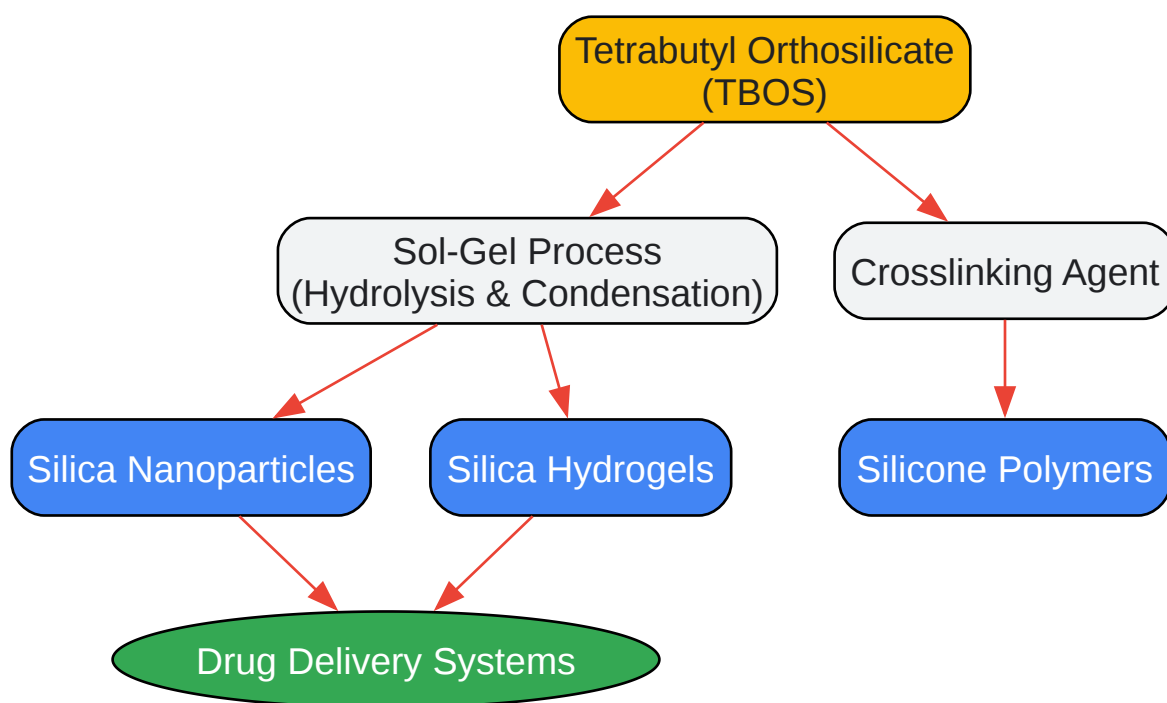
Tetrabutyl orthosilicate and related alkoxysilanes are valuable in the pharmaceutical industry, primarily due to their role in forming silica-based materials through sol-gel processes.^{[1][13]} These materials have found applications in novel drug delivery systems.

Key Roles:

- **Precursor for Silica Nanoparticles:** TBOS can be hydrolyzed and condensed to form silica (silicon dioxide) nanoparticles.^{[1][2]} These nanoparticles can be engineered to encapsulate active pharmaceutical ingredients (APIs).^[1]
- **Formation of Hydrogels:** Orthosilicates like tetraethyl orthosilicate (a close analog of TBOS) are used to create hydrogels.^[14] These biocompatible, porous networks can be loaded with drugs for controlled or sustained release.^{[14][15]}

- Crosslinking Agent: It can act as a crosslinking agent in the formation of silicone-based materials, which may be used in various biomedical devices and formulations.[2][13]

The ability to control the formation of silica networks makes TBOS a compound of interest in the development of advanced drug formulations and delivery vehicles.[1]



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Caption: Role of TBOS in Drug Delivery Systems.

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